

In-Depth Technical Guide: 5-Bromo-8-nitronaphthalene-1-carboxylic acid

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Compound of Interest

Compound Name: 5-Bromo-8-nitronaphthalene-1-carboxylic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core characteristics of **5-Bromo-8-nitronaphthalene-1-carboxylic acid**, a versatile intermediate in organic synthesis. The document details its chemical and physical properties, provides a step-by-step synthesis protocol, and summarizes its known applications, with a focus on its utility as a protective group.

Core Chemical and Physical Properties

5-Bromo-8-nitronaphthalene-1-carboxylic acid is a substituted naphthalene derivative with the chemical formula $C_{11}H_6BrNO_4$.^{[1][2]} Its structure consists of a naphthalene core functionalized with a carboxylic acid group at the 1-position, a bromine atom at the 5-position, and a nitro group at the 8-position. This unique substitution pattern imparts specific electronic and steric properties that make it a valuable reagent in synthetic chemistry.^[3]

Table 1: Physicochemical Properties of **5-Bromo-8-nitronaphthalene-1-carboxylic acid**

Property	Value	Source
Molecular Formula	C ₁₁ H ₆ BrNO ₄	[1][2]
Molecular Weight	296.07 g/mol	[3]
CAS Number	65440-41-7	[2][4]
Appearance	Yellow crystalline solid (predicted)	
Melting Point	Data not available in primary sources	
Boiling Point	Data not available in primary sources	
Solubility	Data not available in primary sources	

Synthesis of 5-Bromo-8-nitronaphthalene-1-carboxylic acid

The synthesis of **5-Bromo-8-nitronaphthalene-1-carboxylic acid** is achieved in a two-step process starting from 1-naphthoic acid, with an overall yield of 78%.^[5] The procedure involves an initial bromination followed by nitration.

Experimental Protocol

Step 1: Synthesis of 5-Bromo-1-naphthoic acid

- Materials: 1-naphthoic acid, N-bromosuccinimide (NBS), trifluoroacetic acid.
- Procedure:
 - Dissolve 1-naphthoic acid in trifluoroacetic acid.
 - Add N-bromosuccinimide (NBS) portion-wise to the solution.
 - Stir the reaction mixture at room temperature.

- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, pour the reaction mixture into ice water to precipitate the product.
- Filter the precipitate, wash with water, and dry to obtain 5-Bromo-1-naphthoic acid.

Step 2: Synthesis of **5-Bromo-8-nitronaphthalene-1-carboxylic acid**

- Materials: 5-Bromo-1-naphthoic acid, fuming nitric acid, sulfuric acid.
- Procedure:
 - Carefully add 5-Bromo-1-naphthoic acid to a cooled mixture of fuming nitric acid and sulfuric acid.
 - Maintain the reaction temperature at 0°C while stirring.
 - After the addition is complete, allow the reaction to proceed at 0°C.
 - Monitor the reaction by TLC.
 - Once the starting material is consumed, pour the reaction mixture onto crushed ice.
 - Collect the resulting precipitate by filtration, wash thoroughly with cold water, and dry to yield **5-Bromo-8-nitronaphthalene-1-carboxylic acid**.

Spectroscopic Data

Detailed experimental spectroscopic data for **5-Bromo-8-nitronaphthalene-1-carboxylic acid** is not readily available in the public domain. However, based on the known spectra of related compounds such as 5-bromo-1-nitronaphthalene and 5-nitronaphthalene-1-carboxylic acid, the following characteristic signals can be predicted.

Predicted Spectroscopic Characteristics:

- ^1H NMR: A complex aromatic region with signals corresponding to the naphthalene ring protons. The proton at the 2-position is expected to be a doublet, while the protons at the 3, 4, 6, and 7-positions will likely appear as multiplets.

- ^{13}C NMR: Signals for the eleven carbon atoms of the naphthalene ring and the carboxylic acid group. The carbon atoms attached to the bromine, nitro, and carboxylic acid groups will show characteristic downfield shifts.
- IR Spectroscopy: Characteristic absorption bands for the carboxylic acid O-H stretch (broad, $\sim 3000\text{ cm}^{-1}$), the C=O stretch ($\sim 1700\text{ cm}^{-1}$), and the C-NO₂ asymmetric and symmetric stretches (~ 1530 and $\sim 1350\text{ cm}^{-1}$, respectively).
- Mass Spectrometry: The molecular ion peak (M⁺) is expected at m/z 295 and 297 in a 1:1 ratio, corresponding to the bromine isotopes (^{79}Br and ^{81}Br).

Applications in Organic Synthesis

The primary application of **5-Bromo-8-nitronaphthalene-1-carboxylic acid** is as a protecting group for alcohols, particularly in the context of the Mitsunobu reaction.^[5] The steric strain between the substituents at the 1 and 8 positions of the naphthalene core facilitates the mild removal of this protecting group.^[5]

Use as a Protecting Group for Alcohols

5-Bromo-8-nitronaphthalene-1-carboxylic acid can be used to protect primary and secondary alcohols under Mitsunobu conditions (triphenylphosphine and diisopropyl azodicarboxylate).^[5] The resulting ester is stable under various reaction conditions.

Deprotection: The protecting group can be readily removed under mild reducing conditions, for example, using zinc dust in the presence of a proton source.^[5] This selective removal is advantageous in multi-step syntheses.

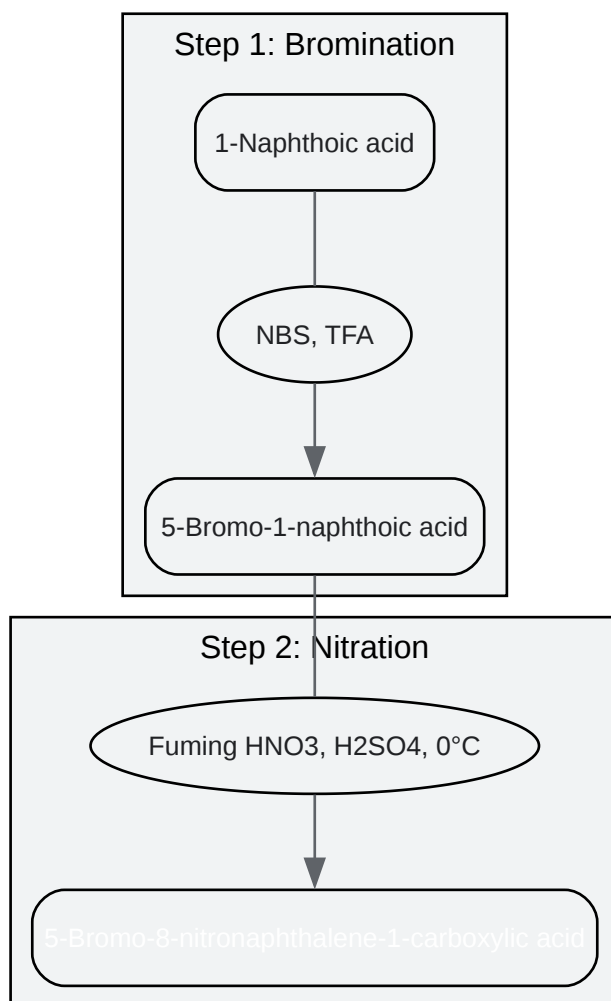
Signaling Pathways and Biological Activity

Currently, there is no specific information available in the scientific literature regarding the biological activity or the interaction of **5-Bromo-8-nitronaphthalene-1-carboxylic acid** with any signaling pathways. While some nitronaphthalene derivatives are known to exhibit toxicity, the biological profile of this particular compound remains to be investigated.^[6]

Visualizations

Synthesis Workflow

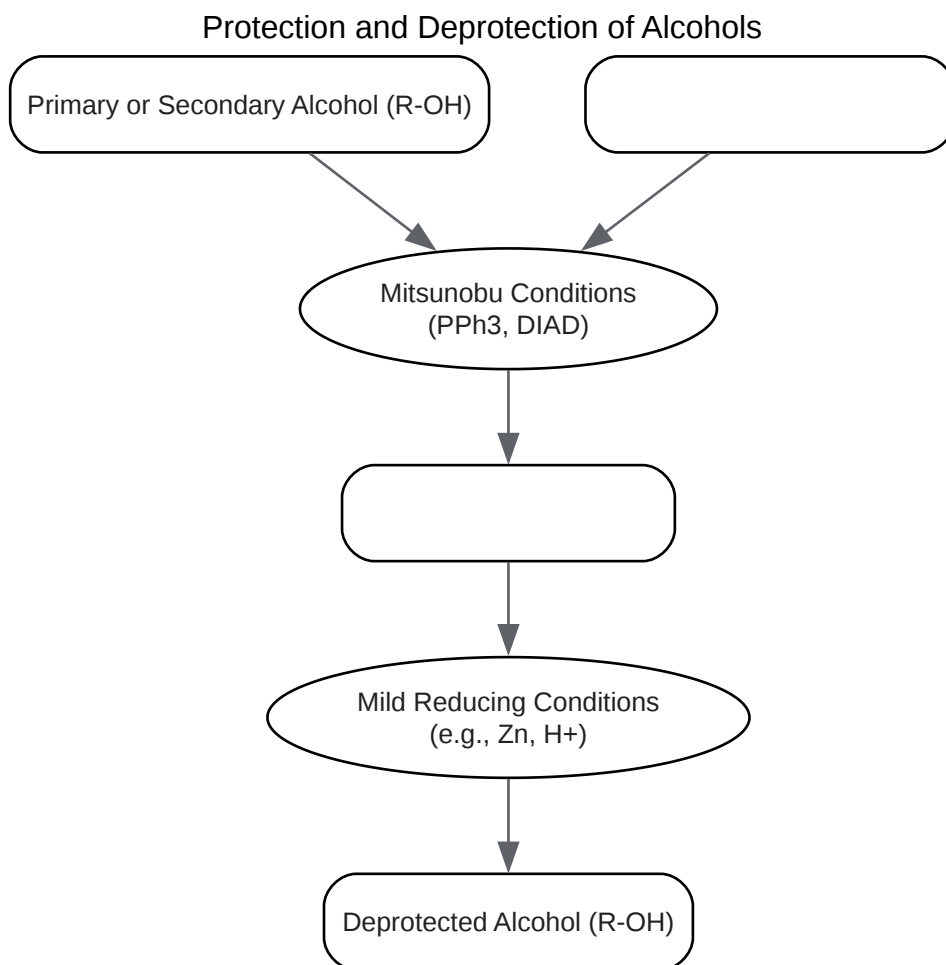
Synthesis of 5-Bromo-8-nitronaphthalene-1-carboxylic acid



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Caption: A workflow diagram illustrating the two-step synthesis of **5-Bromo-8-nitronaphthalene-1-carboxylic acid**.

Application as a Protecting Group



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Caption: A diagram showing the use of **5-Bromo-8-nitronaphthalene-1-carboxylic acid** as a protecting group for alcohols.

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- To cite this document: BenchChem. [In-Depth Technical Guide: 5-Bromo-8-nitronaphthalene-1-carboxylic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1281041#key-characteristics-of-5-bromo-8-nitronaphthalene-1-carboxylic-acid]

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